

Technical Whitepaper: n-Heptyl Methyl Sulfide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Structural Dynamics, Synthesis, and Bio-Analytical Applications

Part 1: Executive Summary

n-Heptyl methyl sulfide (1-(Methylthio)heptane) is an unsymmetrical thioether characterized by a lipophilic heptyl chain coupled with a reactive methylthiol moiety. While naturally occurring in the volatile profiles of Capsicum species (chili peppers) and truffle aromatics, its primary utility in pharmaceutical research lies in its role as a metabolic probe for sulfur-oxidation pathways.

Unlike symmetrical sulfides (e.g., diheptyl sulfide), the asymmetry of **n-heptyl methyl sulfide** presents unique challenges and opportunities in metabolic profiling. It serves as a model substrate for investigating Cytochrome P450 (CYP450) mediated S-oxidation, a critical detoxification and bioactivation pathway for sulfur-containing drugs (e.g., phenothiazines, proton pump inhibitors).

This guide provides a rigorous technical breakdown of the molecule's physiochemical properties, a self-validating synthesis protocol, and an analysis of its metabolic trajectory from sulfide to sulfone.

Part 2: Structural & Physiochemical Characterization

The physicochemical profile of **n-heptyl methyl sulfide** is defined by its high lipophilicity (LogP ~3.5), making it membrane-permeable and a suitable substrate for microsomal incubation assays.

Table 1: Core Chemical Identity & Physical Constants

Property	Data	Notes
IUPAC Name	1-(Methylthio)heptane	
CAS Registry Number	20291-61-6	Note: Distinct from Diheptyl Sulfide (629-65-2)
Molecular Formula		
Molecular Weight	146.29 g/mol	
Density	g/cm ³	Estimated at 20°C
Boiling Point	~192–195°C	At 760 mmHg (Extrapolated)
LogP (Predicted)	3.52	High lipophilicity; crosses BBB
Refractive Index	1.458	
Odor Profile	Sulfurous, vegetative, truffle-like	Detection threshold < 1 ppb

Part 3: Synthesis Protocol (Nucleophilic Substitution)

Objective: Synthesize high-purity **n-heptyl methyl sulfide** via

nucleophilic substitution. Mechanism: The reaction involves the attack of the "soft" nucleophile methanethiolate (

) on the electrophilic carbon of 1-bromoheptane.

Reagents & Equipment[1][2][3]

- Substrate: 1-Bromoheptane (99%).

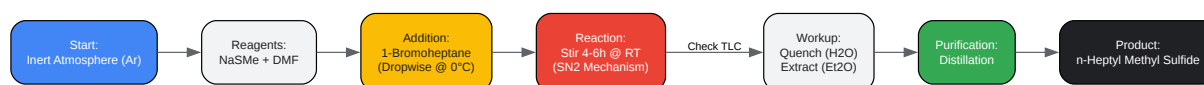
- Nucleophile Source: Sodium methanethiolate (NaSMe) (solid, 95%).
- Solvent: Anhydrous DMF (N,N-Dimethylformamide) or Ethanol (if refluxing).
- Atmosphere: Argon or Nitrogen (Strictly inert to prevent disulfide formation).

Step-by-Step Protocol

- Preparation (Inert Environment):
 - Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel.
 - Purge the system with Argon for 15 minutes.
- Solubilization:
 - Charge the flask with Sodium Methanethiolate (1.2 eq).
 - Add Anhydrous DMF (5 mL per gram of substrate) via syringe. Stir until partially dissolved (suspension is normal).
- Addition:
 - Cool the mixture to 0°C using an ice bath to control the exotherm.
 - Add 1-Bromoheptane (1.0 eq) dropwise over 20 minutes. The reaction is exothermic.
- Reaction Phase:
 - Remove the ice bath and allow the mixture to warm to room temperature.
 - Stir for 4–6 hours. Monitor via TLC (Hexane/EtOAc 9:1) or GC-FID. The disappearance of the bromide peak indicates completion.
- Quench & Extraction:
 - Pour the reaction mixture into ice-cold water (5x reaction volume) to dissolve NaBr salts and DMF.

- Extract with Diethyl Ether (3 x 50 mL).
- Wash the organic layer with Brine (saturated NaCl) to remove residual DMF.
- Purification:
 - Dry the organic layer over Anhydrous Magnesium Sulfate ().
 - Concentrate under reduced pressure (Rotary Evaporator).[3] Caution: Product is volatile; do not use high vacuum (< 10 mbar) for prolonged periods.
 - Final Step: Distillation at reduced pressure (e.g., 20 mmHg) yields the pure colorless liquid.

Visualization: Synthesis Workflow



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Figure 1: Step-by-step synthetic workflow for the production of **n-heptyl methyl sulfide** via nucleophilic substitution.

Part 4: Analytical Profiling (GC-MS)

For researchers validating the synthesized compound, Gas Chromatography-Mass Spectrometry (GC-MS) provides the definitive fingerprint.

- Molecular Ion (): m/z 146 (Visible, typically 10-20% intensity).
- Base Peak: m/z 61 (

). This fragment arises from the characteristic

-cleavage adjacent to the sulfur atom, a hallmark of alkyl sulfides.

- Secondary Fragments:

- m/z 47 (

-)

- m/z 98 (

-) – Alkene elimination (McLafferty-like rearrangement).

Protocol Checkpoint: If a peak at m/z 230 is observed, the reaction was contaminated with heptyl mercaptan reacting with itself or heptyl bromide, forming Diheptyl sulfide (impurity).

Part 5: Metabolic & Pharmaceutical Relevance

In drug development, **n-heptyl methyl sulfide** acts as a simplified model for thioether-containing drugs (e.g., Thioridazine, Albendazole). The sulfur atom is a "soft" metabolic handle, susceptible to sequential oxidation by Flavin-containing Monooxygenases (FMOs) and Cytochrome P450 (CYP) isoforms.

The Metabolic Cascade: S-Oxidation

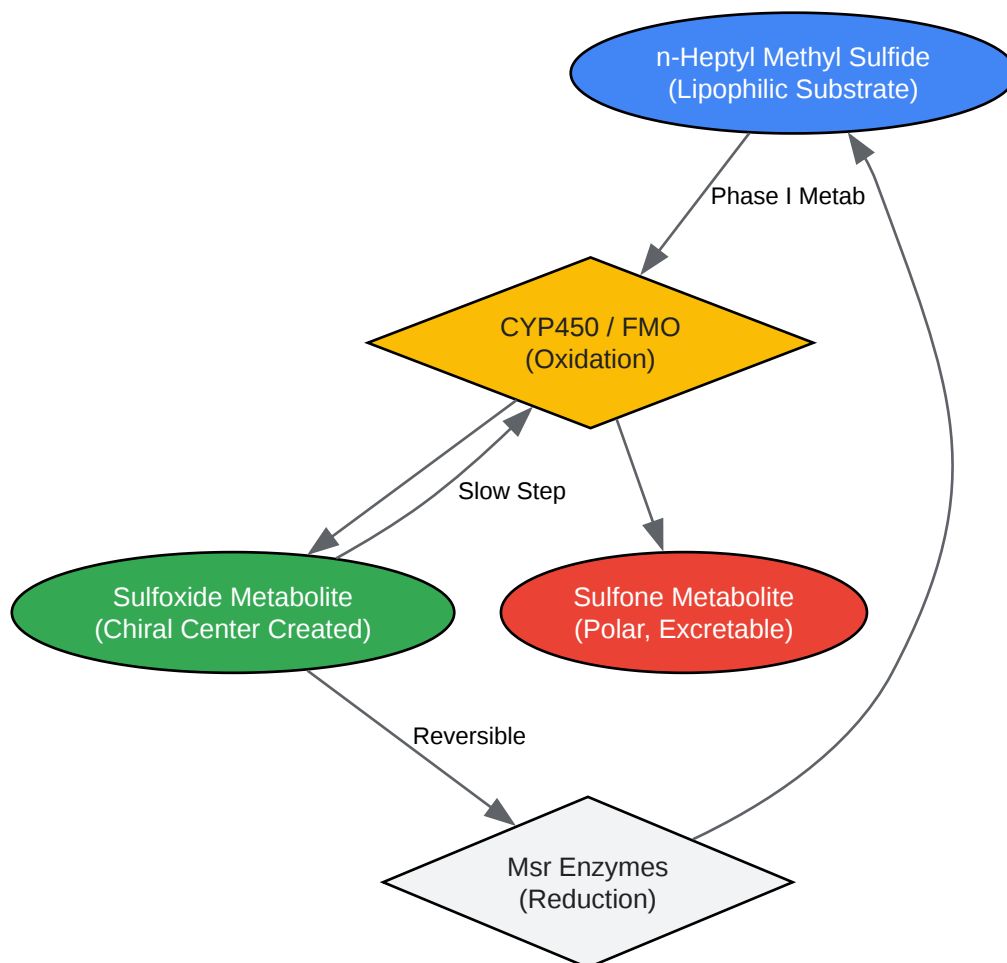
The metabolic stability of the sulfide moiety is a critical pharmacokinetic parameter. The oxidation proceeds in two distinct steps:

- Sulfoxidation: Conversion of the sulfide to a Sulfoxide (Chiral). This is generally reversible (via sulfoxide reductases) but often leads to bio-active metabolites.
- Sulfonation: Further oxidation to a Sulfone. This step is typically irreversible and increases polarity significantly, facilitating renal excretion.

Key Enzyme Systems:

- CYP3A4 / CYP2C9: Major contributors to S-oxidation in hepatic microsomes.
- FMO3: Often competes with CYPs for nucleophilic sulfur substrates.

Visualization: Metabolic Pathway



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Figure 2: The oxidative metabolic pathway of **n-heptyl methyl sulfide**, illustrating the reversible sulfoxidation and irreversible sulfonation steps.

Part 6: Safety & Handling

- GHS Classification:
 - Skin Irrit. 2: Causes skin irritation.
 - Aquatic Chronic 2: Toxic to aquatic life with long-lasting effects.
- Odor Control: Thioethers have low odor thresholds. All work must be performed in a high-efficiency fume hood. Glassware should be treated with bleach (sodium hypochlorite)

immediately after use to oxidize residual sulfide to odorless sulfoxide/sulfone before cleaning.

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